

Physical Properties and Solubility of Benzamide Hydrazides: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(3-hydrazino-3-oxopropyl)benzamide

CAS No.: 99168-33-9

Cat. No.: B2987272

[Get Quote](#)

Executive Summary

Benzamide hydrazides (N-aminobenzamides) represent a privileged scaffold in medicinal chemistry, serving as critical pharmacophores in antitubercular (e.g., Isoniazid analogs), antifungal, and anticancer therapeutics. Their unique "hydrazine backbone" (

) confers amphoteric properties and versatile hydrogen-bonding capabilities, making them ideal candidates for fragment-based drug design. However, their solubility profiles are often non-linear due to pH-dependent ionization and solid-state polymorphism.

This guide provides a rigorous analysis of the physicochemical landscape of benzamide hydrazides, establishing a self-validating framework for their synthesis, solubility profiling, and solid-state characterization.

Molecular Architecture & Physicochemical Baseline

The core structure of benzamide hydrazide (Benzhydrazide; CAS 613-94-5) consists of a lipophilic phenyl ring coupled to a polar hydrazide group. This duality creates a molecule with a

low LogP (hydrophilic) but significant crystal lattice energy due to intermolecular hydrogen bonding.

Core Physicochemical Data

Data standardized for Benzhydrazide (Parent Compound)

Property	Value	Context/Relevance
Molecular Weight	136.15 g/mol	Fragment-like; ideal for lead optimization.
Melting Point	112–114 °C	Sharp melting range indicates high crystallinity.
Boiling Point	267 °C (dec.) ^{[1][2]}	Decomposes prior to boiling; not suitable for GC without derivatization.
LogP (Oct/Water)	0.16 – 0.19	Highly hydrophilic; suggests good oral bioavailability but rapid clearance.
pKa (Conjugate Acid)	~3.03	Protonation of terminal amine ().
pKa (Acidic)	~12.45	Deprotonation of amide nitrogen ().
H-Bond Donors	3	High capacity for solvent interaction.
H-Bond Acceptors	2	Facilitates interaction with biological targets (e.g., enzymes).

Ionization & Amphoteric Nature

Benzamide hydrazides are ampholytes. They exist in three distinct species depending on solution pH:

- Cationic Form (pH < 3): Protonation of the terminal hydrazine nitrogen.
- Neutral Form (pH 4–11): The predominant species at physiological pH (7.4), driving passive membrane permeability.
- Anionic Form (pH > 12): Deprotonation of the amide nitrogen, significantly increasing aqueous solubility but reducing permeability.

Solubility Landscape

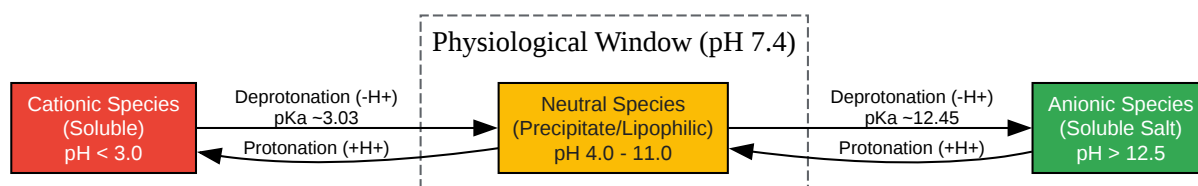
Understanding the solubility of benzamide hydrazides requires analyzing the interplay between crystal lattice energy (enthalpic penalty) and solvation energy (entropic gain).

Solvent Compatibility Matrix

Solvent	Solubility Rating	Mechanism of Solvation
Methanol	High	Strong H-bond donor/acceptor matching disrupts crystal lattice.
Ethanol	Moderate-High	Good solvation, often used for recrystallization.
Water	Soluble	Driven by H-bonding; pH-dependent.
Acetone	Moderate	Dipole-dipole interactions; useful for precipitation.
Chloroform	Low	Lack of H-bond donors limits solvation of the hydrazide head.
Diethyl Ether	Very Low	Insufficient polarity to overcome lattice energy.

Visualization: Solubility Equilibrium & pH Dependence

The following diagram illustrates the dynamic equilibrium of benzamide hydrazide species across the pH scale, directly influencing solubility and extraction strategies.



[Click to download full resolution via product page](#)

Caption: pH-dependent ionization states of benzamide hydrazide. Solubility is highest at pH extremes (cationic/anionic) and lowest in the neutral range.

Experimental Protocols

Protocol A: Synthesis of Benzamide Hydrazide

Objective: To synthesize high-purity benzhydrazide for solubility testing. Mechanism: Nucleophilic acyl substitution (Hydrazinolysis).

Reagents:

- Ethyl Benzoate (1.0 eq)
- Hydrazine Hydrate (80%, 2.0 eq)
- Absolute Ethanol (Solvent)

Step-by-Step Methodology:

- **Reflux:** Dissolve Ethyl Benzoate (15 g) in Absolute Ethanol (30 mL). Add Hydrazine Hydrate (10 mL) dropwise with stirring.
- **Reaction:** Heat the mixture to reflux (78–80 °C) for 4 hours. Monitor via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1).

- Crystallization: Cool the reaction mixture to room temperature, then place in an ice bath (0–4 °C). White needle-like crystals will precipitate.
- Filtration: Filter the solid under vacuum. Wash with cold ethanol (2 x 10 mL) to remove unreacted hydrazine.
- Drying: Dry in a vacuum oven at 50 °C for 6 hours.
- Validation: Measure Melting Point (Target: 112–114 °C).

Protocol B: Thermodynamic Solubility Determination (Shake-Flask)

Objective: To determine the equilibrium solubility (

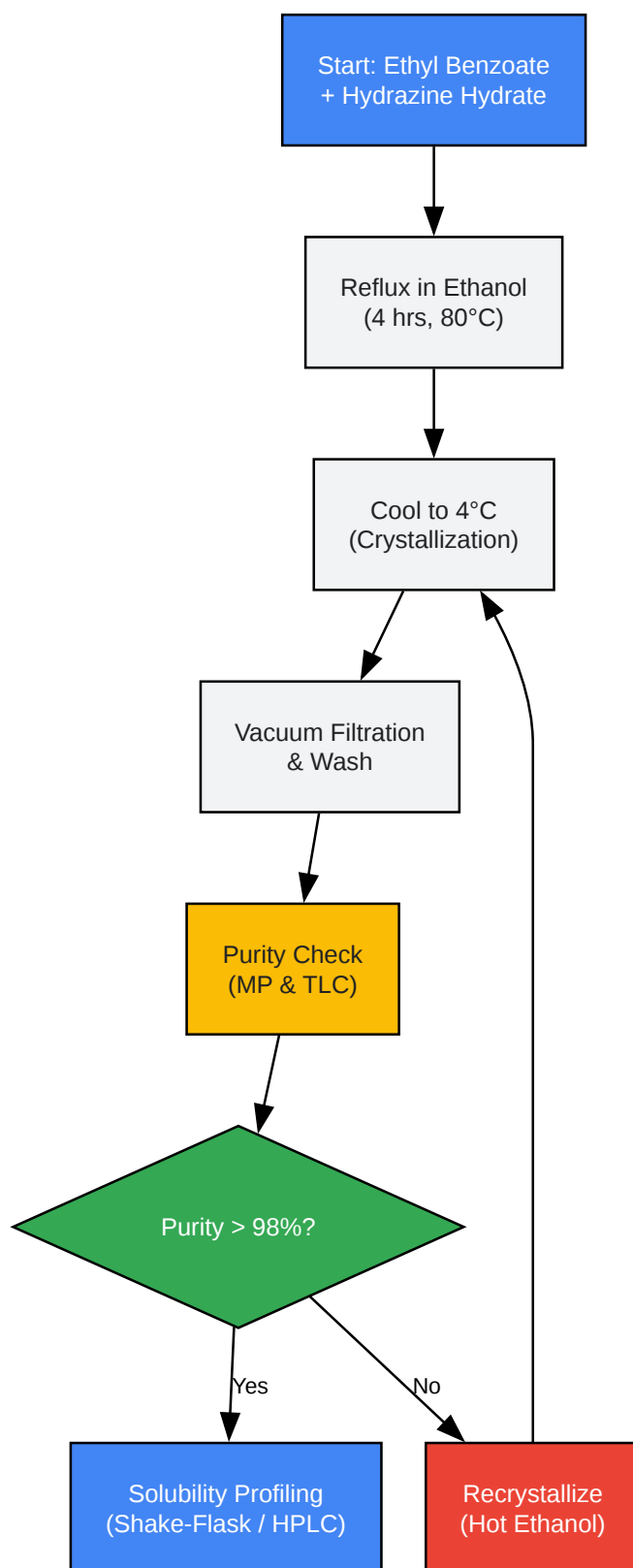
) in water and octanol.

Step-by-Step Methodology:

- Saturation: Add excess Benzamide Hydrazide solid (~100 mg) to 10 mL of the target solvent (e.g., Phosphate Buffer pH 7.4) in a borosilicate glass vial.
- Equilibration: Agitate at 25 °C ± 0.1 °C for 24 hours using an orbital shaker (200 rpm).
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.45 µm PVDF syringe filter (pre-saturated).
- Quantification (HPLC):
 - Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 µm).
 - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (80:20 Isocratic).
 - Detection: UV at 230 nm.
 - Calculation: Compare peak area against a 5-point calibration curve (

Visualization: Synthesis & Characterization Workflow

This workflow ensures that only phase-pure material is used for solubility data generation, preventing artifacts from impurities.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the synthesis, purification, and validation of benzamide hydrazide prior to solubility testing.

Solid-State Characterization

The physical stability of benzamide hydrazides is dictated by their crystal lattice.

- **Crystal Habit:** Typically crystallizes as monoclinic needles or plates from water/ethanol mixtures.
- **Thermal Stability:** TGA analysis reveals thermal stability up to ~165 °C, with rapid decomposition (mass loss) occurring between 245–288 °C depending on the heating rate.
- **Polymorphism:** While the parent compound is stable, derivatives (e.g., hydrazones) often exhibit polymorphism. Powder X-Ray Diffraction (PXRD) is recommended for batch-to-batch consistency checks.

References

- **Synthesis and Characterization:** Synthesis and Characterization of Novel Benzohydrazide as Potential Antibacterial Agents. AIP Conference Proceedings.
- **pKa Determination:** pKa determination of benzhydrylpiperazine antihistamines in aqueous and aqueous methanol solutions. Journal of Pharmaceutical Sciences.
- **Solubility & LogP:** Adaptation of Empirical Methods to Predict the LogD of Triazine Macrocycles. ACS Omega.
- **Thermal Properties:** Thermal cyclodehydration and decomposition reactions of novel itaconimido aromatic hydrazide derivatives. Polymer Degradation and Stability.
- **General Properties:** Benzhydrazide - PubChem Compound Summary. National Center for Biotechnology Information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Benzoylhydrazine | C7H8N2O | CID 11955 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Benzoylhydrazine - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Physical Properties and Solubility of Benzamide Hydrazides: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2987272/docs#physical-properties-and-solubility-of-benzamide-hydrazides-a-technical-guide\]](https://www.benchchem.com/product/b2987272/docs#physical-properties-and-solubility-of-benzamide-hydrazides-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

